

recommended storage and handling for orotic acid monohydrate

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Compound of Interest

Compound Name: Orotic acid hydrate

Cat. No.: B131459

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Orotic Acid Monohydrate: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the recommended storage and handling of orotic acid monohydrate.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid orotic acid monohydrate?

A1: Orotic acid monohydrate is a stable compound when stored correctly.^[1] It should be stored in a cool, dry, and well-ventilated area, away from direct sunlight and strong oxidizing agents.^[1] Different suppliers provide slightly different temperature recommendations, which are summarized in the table below. For long-term storage, it is advisable to keep the container tightly sealed.

Q2: How should I handle orotic acid monohydrate safely in the laboratory?

A2: Orotic acid monohydrate can cause skin and serious eye irritation. Therefore, appropriate personal protective equipment (PPE) should be worn, including safety goggles, gloves, and a lab coat. If there is a risk of generating dust, a respirator may be necessary. Ensure good ventilation in the work area.

Q3: What is the best way to dissolve orotic acid monohydrate?

A3: Orotic acid monohydrate has low solubility in water (approximately 1.7 mg/mL). Its solubility can be significantly increased in alkaline solutions. For a detailed procedure, please refer to the Experimental Protocols section.

Q4: How stable are aqueous solutions of orotic acid monohydrate?

A4: Aqueous solutions of orotic acid are stable, especially when prepared with a slightly alkaline pH (6.8-9.0) and stored properly.[2] For stock solutions prepared in DMSO, they are stable for up to 1 year at -20°C and up to 2 years at -80°C.[3] It is recommended to prepare fresh aqueous solutions for critical experiments.

Q5: What should I do in case of accidental exposure?

A5:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention.

Troubleshooting Guides

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Orotic Acid Monohydrate	Low solubility in neutral water.	Increase the pH of the solution by adding a base such as sodium hydroxide or an alkanolamine. Gentle heating can also aid dissolution. Refer to the detailed dissolution protocol below.
Precipitation in Stored Aqueous Solution	The pH of the solution has dropped, or the solution is supersaturated.	Re-adjust the pH to a slightly alkaline range (7.0-8.0). Gentle warming and sonication may help redissolve the precipitate. For long-term storage, consider preparing a more concentrated stock in DMSO and diluting it in your aqueous buffer just before use.
Discoloration of Solid Compound	Exposure to light or contaminants.	Discard the reagent and use a fresh, properly stored batch. Ensure the storage container is opaque and tightly sealed.

Data Presentation

Table 1: Recommended Storage Temperatures for Solid Orotic Acid Monohydrate

Storage Condition	Temperature Range	Source(s)
Room Temperature	Ambient	[4]
Cool, Dry Place	15-25 °C	
Refrigerated	2-8 °C	
Cold Storage	4 °C	

Experimental Protocols

Protocol for Preparing an Aqueous Stock Solution of Orotic Acid Monohydrate

This protocol is based on the principle of increasing the solubility of orotic acid by adjusting the pH to a slightly alkaline range.

Materials:

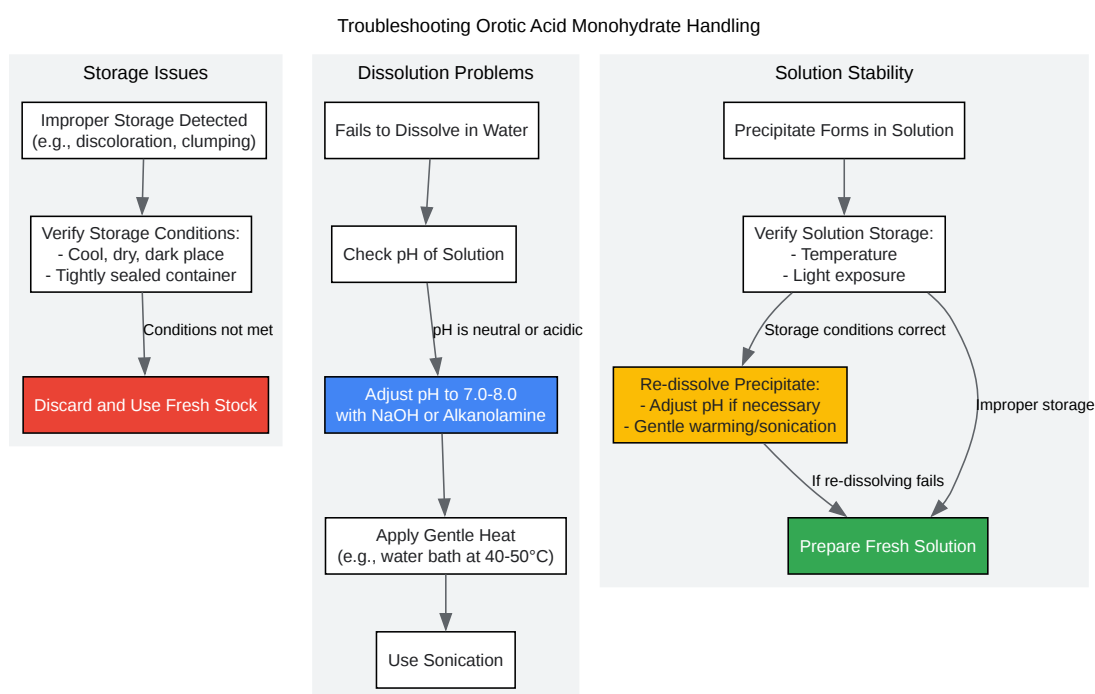
- Orotic acid monohydrate
- Deionized water
- 1 M Sodium Hydroxide (NaOH) or an appropriate alkanolamine (e.g., 2-amino-2-methyl-propanol)
- Sterile container
- Magnetic stirrer and stir bar
- pH meter

Procedure:

- Weigh the desired amount of orotic acid monohydrate.
- Add the solid to a volume of deionized water that is less than the final desired volume (e.g., add to 80% of the final volume).
- Begin stirring the suspension at room temperature.
- Slowly add 1 M NaOH or the chosen alkanolamine dropwise to the suspension.
- Monitor the pH of the solution continuously. Continue adding the base until the orotic acid monohydrate is fully dissolved and the pH is stable in the range of 7.0-8.0.
- Once fully dissolved, add deionized water to reach the final desired volume.
- Sterile-filter the solution if required for your application.

- Store the solution in a tightly sealed container. For short-term storage, 4°C is recommended. For longer-term storage, aliquoting and freezing at -20°C or -80°C is advisable.

Mandatory Visualization



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Caption: Troubleshooting workflow for orotic acid monohydrate.

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